

3-Methyl-5-vinylpyridine chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyl-5-vinylpyridine

Cat. No.: B1300887

[Get Quote](#)

3-Methyl-5-vinylpyridine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available, experimentally validated data on **3-Methyl-5-vinylpyridine** (CAS: 51961-51-4) is limited. This guide consolidates available information, including predicted properties from chemical suppliers and extrapolated methodologies from structurally similar compounds. All experimental protocols should be considered as starting points and require optimization.

Core Chemical Properties and Structure

3-Methyl-5-vinylpyridine, also known as 3-ethenyl-5-methylpyridine, is a substituted pyridine with the molecular formula C₈H₉N.^[1]^[2] Its chemical structure consists of a pyridine ring substituted with a methyl group at the 3-position and a vinyl group at the 5-position.

Structure:

Caption: Chemical structure of **3-Methyl-5-vinylpyridine**.

Quantitative Data

The following table summarizes the available quantitative data for **3-Methyl-5-vinylpyridine**. It is important to note that most of these values are predicted and have not been experimentally verified in published literature.

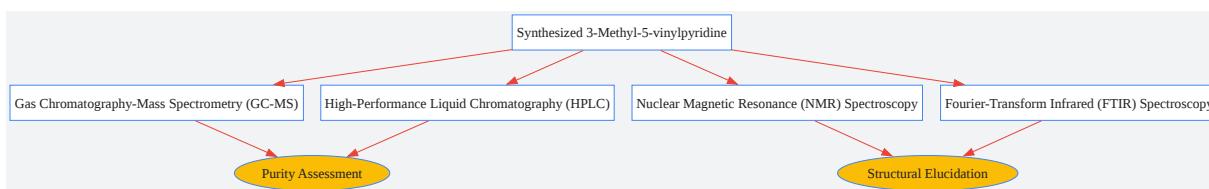
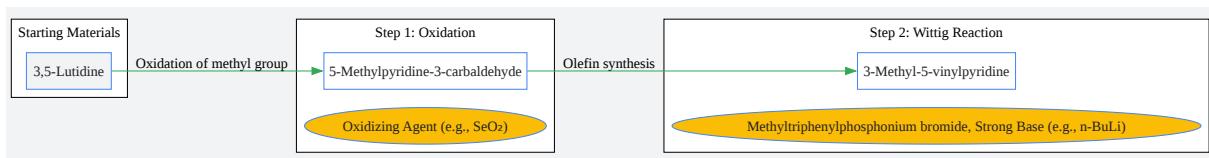
Property	Value	Source
Molecular Formula	C ₈ H ₉ N	[1] [2]
Molecular Weight	119.16 g/mol	[1] [2]
CAS Number	51961-51-4	[3]
Predicted Boiling Point	188.4 ± 9.0 °C	
Predicted Density	0.954 ± 0.06 g/cm ³	
Predicted pKa	5.15 ± 0.20	

Experimental Protocols

Detailed, validated experimental protocols for the synthesis and analysis of **3-Methyl-5-vinylpyridine** are not readily available. The following methodologies are proposed based on general organic chemistry principles and established procedures for analogous substituted pyridines.

Proposed Synthesis Workflow

A potential synthetic route to **3-Methyl-5-vinylpyridine** could involve a multi-step process starting from simpler precursors, followed by the introduction of the vinyl group. A possible, though not experimentally confirmed, pathway is outlined below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methyl-5-vinylpyridine | C8H9N | CID 8817 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-METHYL-5-VINYLPYRIDINE | 51961-51-4 [amp.chemicalbook.com]
- 3. 3-METHYL-5-VINYLPYRIDINE | 51961-51-4 [chemicalbook.com]
- To cite this document: BenchChem. [3-Methyl-5-vinylpyridine chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1300887#3-methyl-5-vinylpyridine-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com